4-Chloro-4'-hydroxybenzophenone molecular weight and formula

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-Chloro-4'-hydroxybenzophenone*
CAS No.:	*42019-78-3*
Cat. No.:	*B194592*

Get Quote

An In-Depth Technical Guide to **4-Chloro-4'-hydroxybenzophenone**: Molecular Identity, Characterization, and Synthesis

Abstract

(4-Chlorophenyl)(4-hydroxyphenyl)methanone, commonly known as **4-Chloro-4'-hydroxybenzophenone**, is a diaryl ketone of significant interest in medicinal chemistry and industrial organic synthesis. Its bifunctional structure, featuring a chlorinated phenyl ring and a hydroxylated phenyl ring connected by a carbonyl group, makes it a versatile chemical synthon.[1] This technical guide provides a comprehensive overview of its fundamental molecular properties, including its precise molecular formula and weight, methods for its characterization, established synthesis protocols, and its primary applications. The document is intended for researchers, chemists, and drug development professionals who require a detailed understanding of this compound, particularly its role as a critical intermediate in the synthesis of the lipid-lowering drug fenofibrate.[2][3][4][5]

Core Molecular Identifiers

© 2026 BenchChem. All rights reserved.

The unambiguous identification of a chemical compound relies on a standardized set of identifiers. For **4-Chloro-4'-hydroxybenzophenone**, these core attributes are summarized below. The molecular formula defines the elemental composition, while the molecular weight provides the mass of one mole of the substance, both of which are critical for stoichiometric calculations in synthesis and quantitative analysis.

Identifier	Value	Source(s)
IUPAC Name	(4-chlorophenyl)-(4-hydroxyphenyl)methanone	[6]
Synonyms	4-Hydroxy-4'-chlorobenzophenone, 4-(4-chlorobenzoyl)phenol	[6]
CAS Number	42019-78-3	[1][2][6][7][8]
Molecular Formula	$C_{13}H_9ClO_2$	[2][3][6][8][9]
Molecular Weight	232.66 g/mol	[2][3][6][9]
Exact Mass	232.0291072 Da	[3][6][7]

The structural arrangement of the atoms defined by the molecular formula is visualized in the diagram below.

Caption: Molecular structure of **4-Chloro-4'-hydroxybenzophenone** ($C_{13}H_9ClO_2$).

Physicochemical Properties

The bulk properties of a compound are dictated by its molecular structure. These characteristics are essential for designing experimental conditions, including solvent selection, reaction temperatures, and purification strategies.

© 2026 BenchChem. All rights reserved.

Property	Value	Source(s)
Physical State	White to light grey or beige-brown crystalline powder	[4][7][10]
Melting Point	177-181 °C	[7][10][11]
Boiling Point	~404 °C at 760 mmHg	[7][10]
Flash Point	~198 °C	[7][10]
Solubility	Slightly soluble in DMSO and Methanol (sonication may be required)	[7][9][11]
Density	~1.3 g/cm³	[7][10]

Synthesis and Characterization Workflow

The generation and verification of **4-Chloro-4'-hydroxybenzophenone** involve a multi-step process encompassing synthesis, purification, and analytical confirmation. Understanding this workflow is crucial for producing high-purity material required for pharmaceutical applications.

Causality in Synthesis: The Friedel-Crafts Acylation

The most prevalent and industrially significant method for synthesizing **4-Chloro-4'-hydroxybenzophenone** is the Friedel-Crafts acylation.[12] This choice is dictated by the need to form a carbon-carbon bond between an aromatic ring (phenol) and an acyl group (p-chlorobenzoyl chloride).

Mechanism Rationale: The reaction requires a Lewis acid catalyst, such as aluminum chloride ($AlCl_3$), which coordinates with the acyl chloride, making the carbonyl carbon highly electrophilic.[1] This potent electrophile is then attacked by the electron-rich phenol ring. The substitution occurs preferentially at the para position relative to the hydroxyl group due to the strong activating and directing effects of the -OH group, leading to the desired product isomer with high selectivity.

© 2026 BenchChem. All rights reserved.

Experimental Protocol: Synthesis via Friedel-Crafts Acylation

The following protocol is a representative procedure for the laboratory-scale synthesis of **4-Chloro-4'-hydroxybenzophenone**.

Step-by-Step Methodology:

- Reactor Setup: Equip a dry, three-necked round-bottom flask with a magnetic stirrer, a reflux condenser, and a nitrogen inlet. Ensure all glassware is oven-dried to prevent moisture from deactivating the catalyst.
- Solvent and Catalyst Addition: Charge the flask with a suitable inert solvent, such as ethylene dichloride or o-dichlorobenzene.[1][12] Under a nitrogen atmosphere, slowly add anhydrous aluminum chloride ($AlCl_3$) (1.1 equivalents) while stirring.
- Acylating Agent: In a separate flask, dissolve p-chlorobenzoyl chloride (1.0 equivalent) in the chosen solvent. Add this solution dropwise to the stirred $AlCl_3$ suspension, maintaining a low temperature (0-5 °C) with an ice bath.
- Nucleophile Addition: Slowly add a solution of phenol (1.0 equivalent) in the same solvent to the reaction mixture. The rate of addition should be controlled to keep the internal temperature below 10 °C.
- Reaction Progression: After the addition is complete, allow the mixture to warm to room temperature and stir for 5-8 hours.[12] The reaction progress should be monitored by Thin-Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- Quenching and Workup: Once the reaction is complete, carefully pour the mixture into a beaker containing crushed ice and concentrated hydrochloric acid to decompose the aluminum chloride complex.
- Extraction and Purification: Transfer the mixture to a separatory funnel. Separate the organic layer, wash it with water and brine, and then dry it over anhydrous sodium sulfate. The solvent is removed under reduced pressure.

© 2026 BenchChem. All rights reserved.

- Recrystallization: The crude product is purified by recrystallization from a suitable solvent like methanol to yield the final product as a crystalline solid.[12]

Protocol Validation: Characterization and Quality Control

Every synthesis must be validated to confirm the identity and purity of the final product.

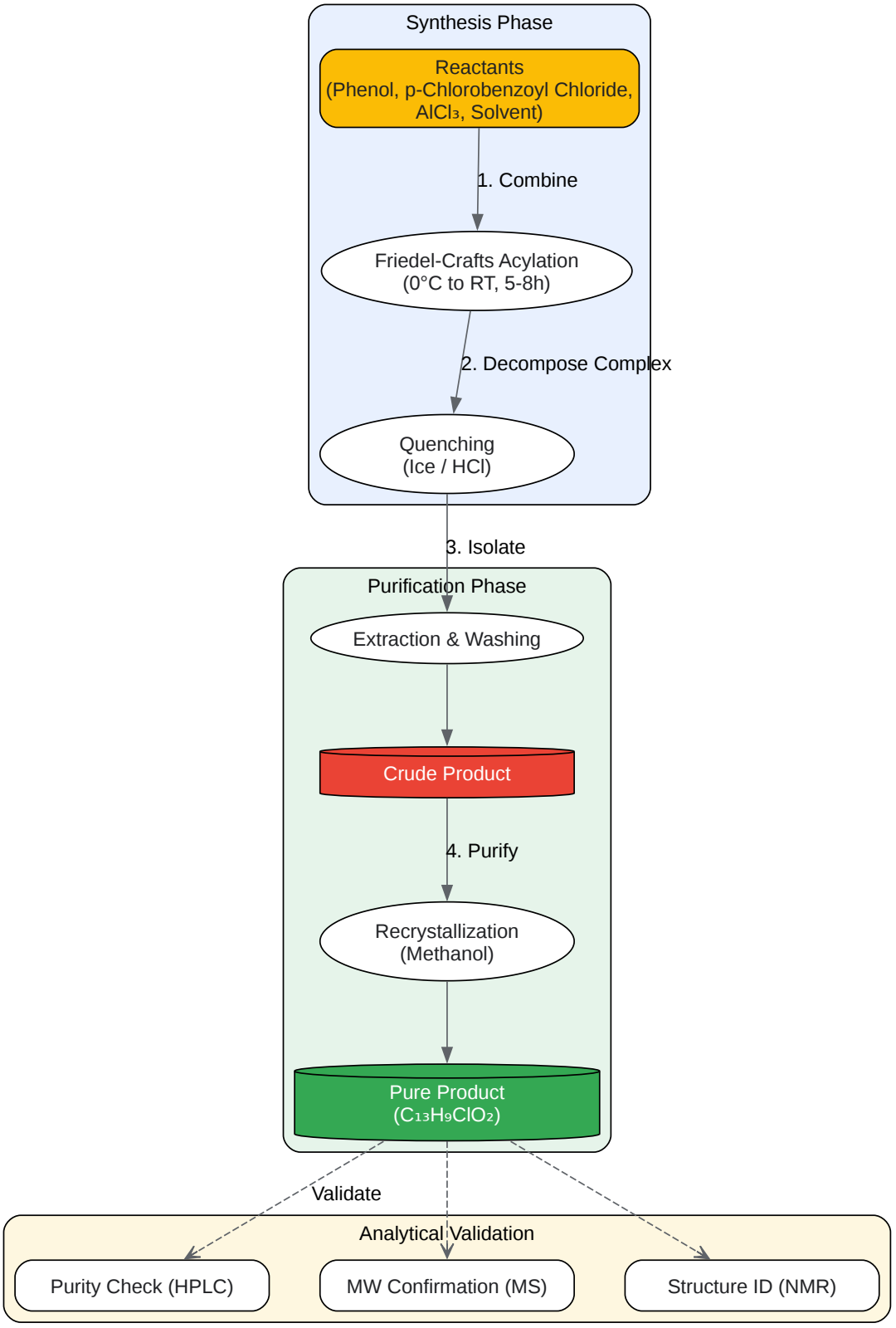
- Mass Spectrometry (MS): This is the definitive technique for confirming molecular weight. The sample is ionized, and the mass-to-charge ratio (m/z) of the resulting ions is measured. For **4-Chloro-4'-hydroxybenzophenone**, the molecular ion peak [M]+ would be expected around m/z 232, corresponding to the molecular weight. The characteristic isotopic pattern of chlorine (^{35}Cl and ^{37}Cl in an approximate 3:1 ratio) would result in a corresponding [M+2]+ peak, providing unequivocal confirmation of the presence of one chlorine atom.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H NMR spectroscopy is used to confirm the molecular structure by probing the chemical environment of the hydrogen atoms. The spectrum for this compound would show distinct signals for the aromatic protons on both phenyl rings and a characteristic singlet for the hydroxyl proton.[1]

- High-Performance Liquid Chromatography (HPLC): HPLC is employed to determine the purity of the compound. By comparing the retention time of the synthesized product to that of a certified reference standard, its identity can be confirmed. The area of the product peak relative to the total area of all peaks in the chromatogram provides a quantitative measure of purity, which should typically be ≥98% for use as a pharmaceutical intermediate.[8][13]

The integrated workflow from synthesis to final product validation is illustrated below.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Caption: Workflow for the synthesis and characterization of **4-Chloro-4'-hydroxybenzophenone**.

Applications in Research and Drug Development

The primary industrial application of **4-Chloro-4'-hydroxybenzophenone** is its role as a key starting material in the multi-step synthesis of Fenofibrate, a widely prescribed fibric acid derivative used to treat hypercholesterolemia and hypertriglyceridemia.[2][3] It is also identified as Fenofibrate EP Impurity A or Fenofibrate USP Related Compound A.[2][4]

Beyond this principal use, its inherent chemical structure lends it to other applications:

- UV Absorption: Like other benzophenone derivatives, it can absorb UV radiation, suggesting its utility as a UV filter in cosmetic formulations or as a stabilizer in plastics to prevent photodegradation.[1][14]
- Biological Activity: Research has indicated that **4-Chloro-4'-hydroxybenzophenone** possesses intrinsic biological activity, including the ability to inhibit the tyrosinase enzyme and act as an antioxidant.[9]

Conclusion

4-Chloro-4'-hydroxybenzophenone is a well-characterized organic compound with the molecular formula $C_{13}H_9ClO_2$ and a molecular weight of 232.66 g/mol . Its synthesis is reliably achieved through Friedel-Crafts acylation, and its identity and purity are confirmed using standard analytical techniques such as mass spectrometry and chromatography. The compound's significance is firmly rooted in its indispensable role as a precursor in the pharmaceutical industry, particularly for the production of fenofibrate. The technical data and protocols outlined in this guide provide a solid foundation for researchers and developers working with this versatile chemical intermediate.

References

- 4-Hydroxy-4'-chlorobenzophenone | C13H9ClO2 | CID 123504. PubChem, National Center for Biotechnology Information. [Link]
- **4-Chloro-4'-hydroxybenzophenone**. LookChem. [Link]

© 2026 BenchChem. All rights reserved.

- 4-Chloro-4-Hydroxy Benzophenone. Sihauli Chemicals Private Limited. [Link]
- **4-Chloro-4'-hydroxybenzophenone**. ChemBK. [Link]
- Studies on Eco-friendly Solid Acid Catalysts for the Synthesis of 4-Chloro, 4'-Hydroxy Benzophenone by Friedel-Crafts Acylation Reaction. International Journal for Research in Applied Science & Engineering Technology (IJRASET), vol. 8, no. IV, 2020. [Link]
- Preparation method of **4-chloro-4'-hydroxybenzophenone**. Patsnap. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. benchchem.com [benchchem.com]
- 2. 4-Chloro-4'-hydroxybenzophenone | 42019-78-3 [chemicalbook.com]
- 3. benchchem.com [benchchem.com]
- 4. 4-Chloro-4-Hydroxy Benzophenone - Sihauli Chemicals Private Limited [sihaulichemicals.com]
- 5. 42019-78-3|(4-Chlorophenyl)(4-hydroxyphenyl)methanone|BLD Pharm [bldpharm.com]
- 6. 4-Hydroxy-4'-chlorobenzophenone | C13H9ClO2 | CID 123504 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. lookchem.com [lookchem.com]
- 8. scbt.com [scbt.com]
- 9. 4-Chloro-4'-hydroxybenzophenone | TargetMol [targetmol.com]
- 10. nbinno.com [nbinno.com]
- 11. chembk.com [chembk.com]
- 12. ijraset.com [ijraset.com]
- 13. chemscene.com [chemscene.com]

© 2026 BenchChem. All rights reserved.

- 14. chemimpex.com [chemimpex.com]
- To cite this document: BenchChem. [4-Chloro-4'-hydroxybenzophenone molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b194592/docs#4-chloro-4-hydroxybenzophenone-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check